

# An In-depth Technical Guide to the Physical Properties of 5-Methylquinoline

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## Compound of Interest

Compound Name: 5-Methylquinoline

Cat. No.: B1294701

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This guide provides a comprehensive overview of the physical properties of **5-Methylquinoline**, with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, experimental methodologies, and a visual representation of the experimental workflow.

## Quantitative Data Summary

The physical properties of **5-Methylquinoline** have been determined through various experimental measurements. A summary of the reported values for its melting and boiling points is presented below.

Physical Property	Value	Notes
Melting Point	19 °C	
Boiling Point	257.85 °C	At standard atmospheric pressure. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
258 °C	At standard atmospheric pressure. <a href="#">[4]</a>	
262.7 °C	At standard atmospheric pressure. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	
129 °C	At a reduced pressure of 2.0 kPa. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **5-Methylquinoline** are not detailed in the provided search results, standard methodologies for determining melting and boiling points are well-established in organic chemistry.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this typically occurs over a narrow temperature range. The following is a generalized protocol for melting point determination using a capillary tube method, often employed with a Mel-Temp apparatus or similar device.

#### Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Sample of **5-Methylquinoline**
- Mortar and pestle (if sample needs to be pulverized)

- Thermometer

#### Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is placed into a capillary tube, which is then tapped gently to pack the solid into the bottom. The sample height in the tube should be approximately 1-2 mm for even heating.<sup>[6]</sup>
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.<sup>[6]</sup>
- **Heating:** The sample is heated, and the temperature is monitored closely.<sup>[7]</sup> For efficiency, an initial rapid heating can be performed to determine an approximate melting range.<sup>[7]</sup> Subsequently, a second, more precise measurement is conducted with a slower heating rate near the expected melting point.
- **Observation and Recording:** The melting range is recorded from the temperature at which the first droplet of liquid appears (T<sub>1</sub>) to the temperature at which the entire sample has melted (T<sub>2</sub>).<sup>[6]</sup> A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound.<sup>[6]</sup>

#### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The following describes a common method for determining the boiling point of a liquid.

#### Apparatus and Materials:

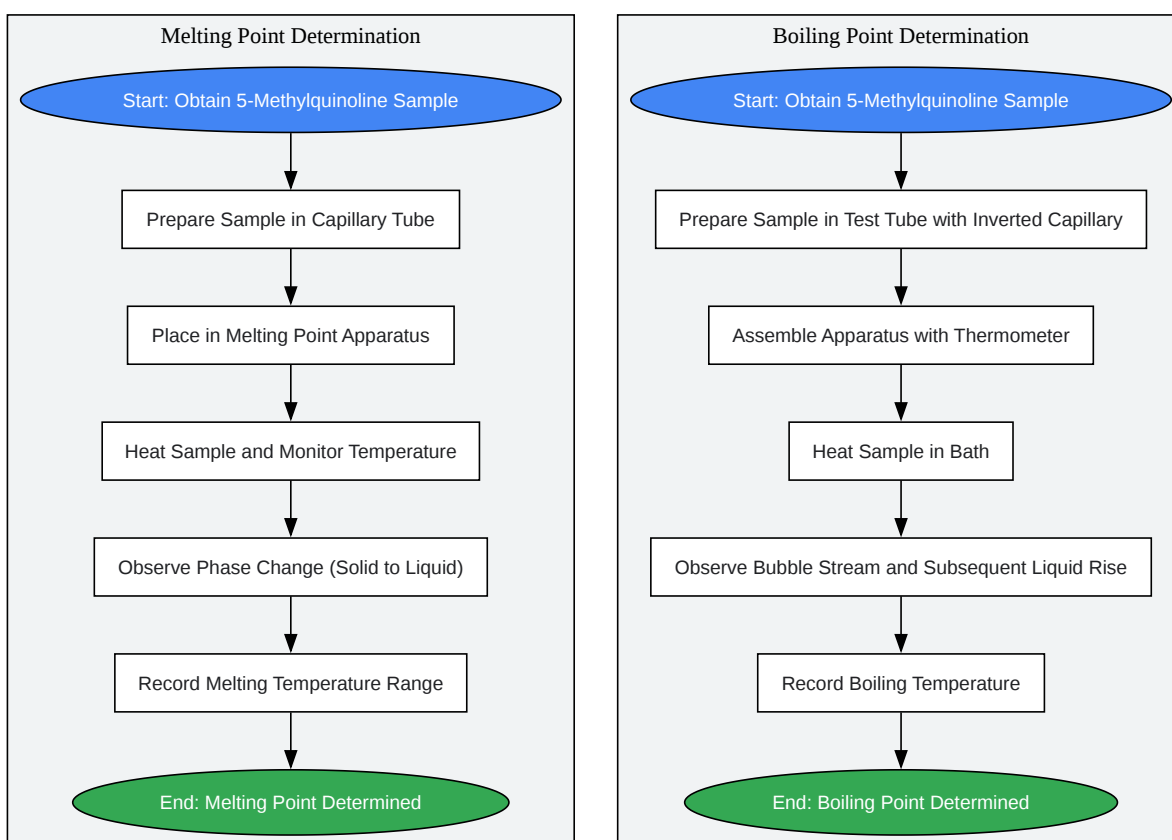
- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire to attach the test tube to the thermometer

#### Procedure:

- **Sample Preparation:** A small amount of the liquid sample is placed in a small test tube or vial. A capillary tube, sealed at one end, is placed into the liquid with the open end down.
- **Apparatus Setup:** The test tube is attached to a thermometer. The setup is then immersed in a heating bath.
- **Heating:** The apparatus is heated, causing the liquid to vaporize and air to be expelled from the capillary tube.
- **Observation and Recording:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Visualization of Experimental Workflow

The following diagram illustrates the general logical workflow for the determination of the melting and boiling points of a chemical substance like **5-Methylquinoline**.



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Caption: Workflow for Melting and Boiling Point Determination.

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